

Commercial Suppliers and Technical Guide for 2,3-Difluoro-4-methoxyaniline

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Compound of Interest

Compound Name: 2,3-Difluoro-4-methoxyaniline

Cat. No.: B125198

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Difluoro-4-methoxyaniline** (CAS No. 155020-51-2), a key building block in pharmaceutical and agrochemical research. This document outlines commercially available sources, provides key technical data, and presents a plausible synthetic route and a general quality control workflow.

Commercial Availability

2,3-Difluoro-4-methoxyaniline is available from various chemical suppliers. While purity and available quantities may vary, the following companies are primary commercial sources for this compound:

- Santa Cruz Biotechnology, Inc.[\[1\]](#)
- Hangzhou Trylead Chemical Technology Co., Ltd.
- Dayang Chem (Hangzhou) Co., Ltd.

It is recommended to contact these suppliers directly to obtain the most current information on stock availability, pricing, and to request a Certificate of Analysis for specific batches.

Physicochemical Properties

Detailed experimental data for **2,3-Difluoro-4-methoxyaniline** is not readily available in public literature. However, based on the properties of structurally similar isomers, the following table summarizes the expected and known physicochemical properties.

Property	Value	Source/Comment
CAS Number	155020-51-2	
Molecular Formula	C ₇ H ₇ F ₂ NO	
Molecular Weight	159.14 g/mol	Calculated
Appearance	Expected to be a solid or liquid at room temperature	Based on isomers
Melting Point	Not specified. Isomers range from 60-83°C.	Estimated
Boiling Point	Not specified. Isomers have boiling points around 220-240°C.	Estimated
Purity	Typically >97%	Based on supplier information for related compounds

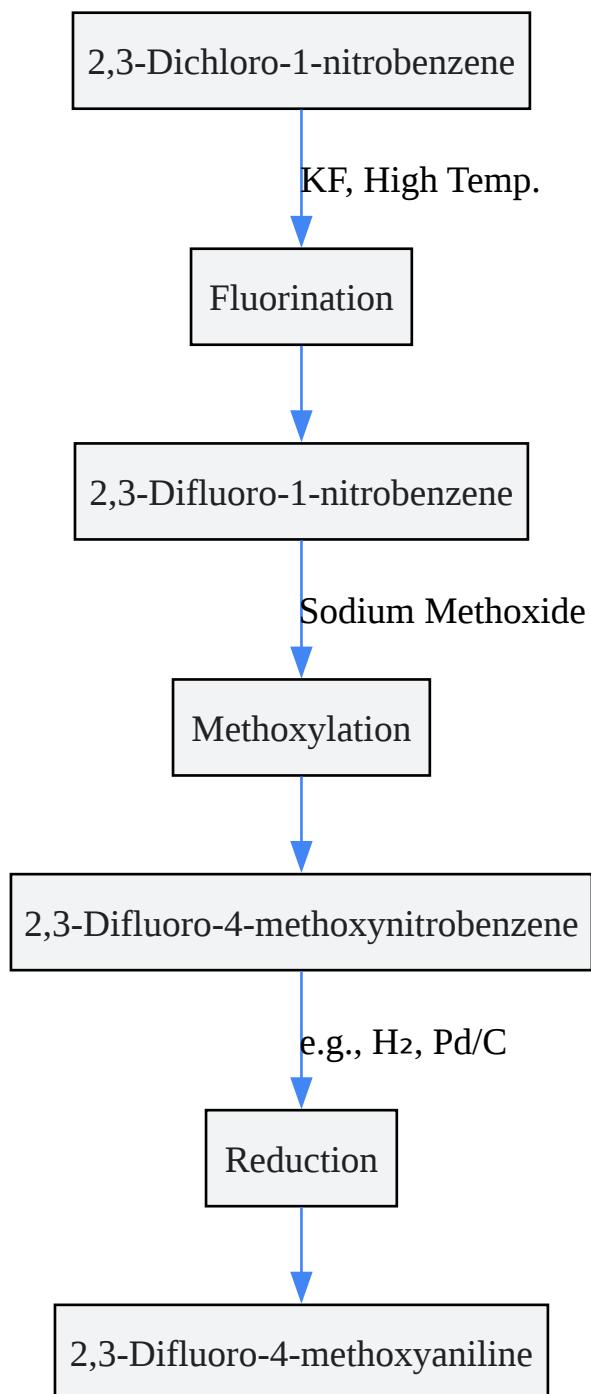
Supplier Specifications

Purity specifications for commercially available **2,3-Difluoro-4-methoxyaniline** are typically provided by the supplier on a lot-specific Certificate of Analysis (CoA). A sample CoA from Santa Cruz Biotechnology for a related compound indicates a purity of approximately 98% as determined by ¹H-NMR.^[2] Researchers should always request a CoA from the supplier before purchase to confirm that the purity and impurity profile meet the requirements of their specific application.

Supplier	Typical Purity	Analytical Method	Notes
Santa Cruz Biotechnology, Inc.	>98% (by NMR)	$^1\text{H-NMR}$	Lot-specific data available on CoA. [2]
Hangzhou Trylead Chemical Technology Co., Ltd.	Not specified	Not specified	Contact supplier for details.
Dayang Chem (Hangzhou) Co., Ltd.	Not specified	Not specified	Contact supplier for details.

Proposed Synthesis Pathway

A specific, detailed experimental protocol for the synthesis of **2,3-Difluoro-4-methoxyaniline** is not widely published. However, a plausible synthetic route can be devised based on established organic chemistry reactions for the synthesis of analogous fluorinated and methoxylated anilines. A potential pathway could start from a commercially available dichloronitrobenzene derivative.

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References

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